Spectroscopic Profile of 1-Aminoindan: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*1-Aminoindan*
CAS No.:	*61949-83-5*
Cat. No.:	*B3427787*

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Introduction

1-Aminoindan ($C_9H_{11}N$), a bicyclic primary amine, serves as a crucial chiral building block in synthetic organic chemistry and is a key structural motif in various pharmacologically active compounds. Its derivatives are integral to the development of drugs targeting the central nervous system, including agents for Parkinson's disease.[1] A precise and unambiguous structural confirmation of **1-aminoindan** is paramount for quality control, reaction monitoring, and regulatory compliance in drug development. This technical guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the comprehensive characterization of **1-aminoindan**. This document is designed for researchers, scientists, and drug development professionals, offering not just data but the rationale behind the experimental approaches and interpretation of the results.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

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NMR spectroscopy is the most powerful tool for determining the precise connectivity and chemical environment of atoms in a molecule. For **1-aminoindan**, both ^{1}H and ^{13}C NMR are essential for a complete structural assignment.

^{1}H NMR Spectroscopy

Experimental Rationale: The choice of solvent is critical in NMR. Deuterated chloroform ($CDCl_3$) is an excellent choice for **1-aminoindan** as it is a versatile solvent for a wide range of organic compounds and its residual proton signal (at ~7.26 ppm) does not significantly overlap with the aromatic signals of the analyte. A high-field spectrometer (e.g., 400 MHz) is employed to achieve optimal signal dispersion and resolution, which is crucial for accurately determining coupling constants and resolving complex multiplets.[2]

^{1}H NMR Data (400 MHz, $CDCl_3$)[2]

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
7.29 - 7.18	Multiplet	4H	Aromatic (C_4-H, C_5-H, C_6-H, C_7-H)
4.31	Triplet	1H	C_1-H (methine)
2.91	Multiplet	1H	C_2-H_a (methylene)
2.77	Multiplet	1H	C_2-H_e (methylene)
2.46	Multiplet	1H	C_3-H_a' (methylene)
1.66	Singlet (broad)	2H	-NH_2 (amino)
1.64	Multiplet	1H	C_3-H_e' (methylene)

Interpretation: The aromatic region (7.18-7.29 ppm) integrates to four protons, consistent with the four protons on the benzene ring of the indan skeleton.[2] The downfield triplet at 4.31 ppm is characteristic of the methine proton at the C_1 position, which is deshielded by the adjacent amino group and the aromatic ring. The protons of the two methylene groups (C_2 and C_3) appear as complex multiplets due to diastereotopicity and spin-spin coupling with each other and the C_1 proton. The broad singlet at 1.66 ppm, integrating to two protons, is the

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characteristic signal for the primary amine protons; its broadness is a result of quadrupole broadening from the nitrogen atom and potential hydrogen exchange.[2]

^{13}C NMR Spectroscopy

Experimental Rationale: Proton-decoupled ^{13}C NMR spectroscopy provides a simplified spectrum where each unique carbon atom appears as a single line. This allows for a direct count of the number of non-equivalent carbons and provides information about their chemical environment. The chemical shifts are indicative of the hybridization and the nature of the attached functional groups.

Predicted ^{13}C NMR Data

Chemical Shift (δ, ppm)	Assignment
~145-142	Quaternary Aromatic (C_{7a}, C_{3a})
~128-124	Tertiary Aromatic (C_4, C_5, C_6, C_7)
~58	C_1 (methine, attached to -NH_2)
~35	C_2 (methylene)
~30	C_3 (methylene)

Interpretation: The spectrum is expected to show nine distinct signals corresponding to the nine carbon atoms of **1-aminoindan**. The signals in the ~124-145 ppm range are characteristic of the six carbons of the aromatic ring, with the two quaternary carbons appearing at the lower field end of this range. The signal around 58 ppm is assigned to the C_1 carbon, which is significantly downfield due to the electron-withdrawing effect of the attached amino group. The remaining two signals in the aliphatic region (~30-35 ppm) correspond to the C_2 and C_3 methylene carbons.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Experimental Rationale: Attenuated Total Reflectance (ATR) is a convenient and widely used sampling technique for liquid samples in FT-IR spectroscopy. It requires minimal sample

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preparation and provides high-quality spectra. The IR spectrum is invaluable for the rapid identification of key functional groups present in the molecule.

Key IR Absorption Bands (Gas Phase)[1]

Wavenumber (cm^{-1})	Intensity	Assignment
~3400-3300	Medium	N-H symmetric and asymmetric stretching
~3070-3020	Medium	Aromatic C-H stretching
~2960-2850	Medium	Aliphatic C-H stretching
~1600, ~1480	Medium-Strong	C=C aromatic ring stretching
~1460	Medium	CH_2 scissoring
~750	Strong	C-H out-of-plane bending (ortho-disubstituted)

Interpretation: The IR spectrum of **1-aminoindan** prominently displays the characteristic absorptions of its functional groups. The pair of medium intensity bands in the 3300-3400 cm^{-1} region are definitive for the symmetric and asymmetric N-H stretching vibrations of a primary amine. The presence of both aromatic and aliphatic C-H stretching vibrations is confirmed by the bands observed just above and below 3000 cm^{-1}, respectively. The sharp peaks around 1600 and 1480 cm^{-1} are due to the C=C stretching vibrations within the aromatic ring. The strong absorption around 750 cm^{-1} is indicative of the C-H out-of-plane bending for an ortho-disubstituted benzene ring, which is consistent with the indan structure.[1]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Experimental Rationale: Electron Ionization (EI) is a hard ionization technique that provides a distinct molecular ion peak and a rich fragmentation pattern. This "fingerprint" is highly reproducible and useful for structural elucidation and library matching. Gas Chromatography (GC) is an ideal separation technique to introduce a pure sample of the volatile **1-aminoindan** into the mass spectrometer.

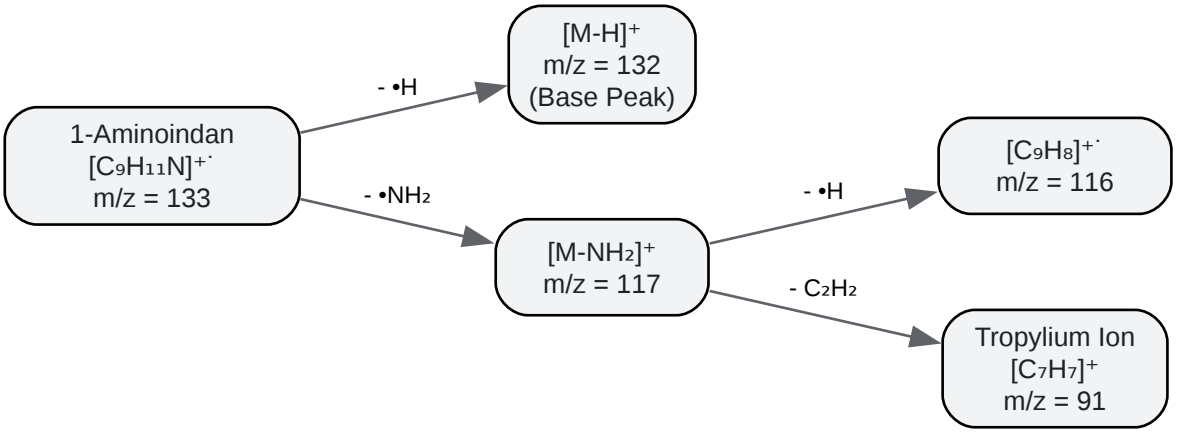
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Key Mass Spectral Data (EI)[2][3]

m/z	Relative Intensity (%)	Assignment
133	19.3	$[M]^+$ (Molecular Ion)
132	100	$[M-H]^+$ (Base Peak)
117	25.3	$[M-NH_2]^+$
116	31.3	$[M-H-NH_2]^+$ or $[C_9H_8]^+$
91	7.3	$[C_7H_7]^+$ (Tropylium ion)

Interpretation: The mass spectrum shows a clear molecular ion peak $[M]^+$ at an m/z of 133, which confirms the molecular weight of **1-aminoindan**.[2][3] The base peak at m/z 132 corresponds to the loss of a single hydrogen atom ($[M-H]^+$), a common fragmentation for amines, leading to a stable iminium cation. Another significant fragmentation pathway involves the loss of the amino radical ($\bullet NH_2$) to give the fragment at m/z 117. Subsequent loss of a hydrogen atom from this fragment results in the peak at m/z 116. The presence of a peak at m/z 91 is characteristic of a benzylic structure and corresponds to the highly stable tropylium ion, formed through rearrangement and fragmentation of the indan ring.[2][3]

Fragmentation Pathway of **1-Aminoindan**



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Caption: Proposed electron ionization fragmentation pathway for **1-aminoindan**.

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Experimental Protocols

NMR Sample Preparation and Acquisition (^{1}H and ^{13}C)

- Sample Preparation: Accurately weigh approximately 5-10 mg of **1-aminoindan** into a clean, dry vial.
- Solvent Addition: Add approximately 0.7 mL of deuterated chloroform ($CDCl_3$) to the vial and gently swirl to dissolve the sample completely.
- Transfer: Using a clean Pasteur pipette, transfer the solution to a standard 5 mm NMR tube.
- Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Lock onto the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Acquire the ^{1}H NMR spectrum using a standard pulse sequence (e.g., zg30).
  - Acquire the proton-decoupled ^{13}C NMR spectrum (e.g., zgpg30).
- Data Processing: Process the acquired Free Induction Decays (FIDs) with Fourier transformation, phase correction, and baseline correction. Calibrate the ^{1}H spectrum to the residual $CHCl_3$ signal at 7.26 ppm and the ^{13}C spectrum to the $CDCl_3$ signal at 77.16 ppm.

FT-IR (ATR) Spectroscopy

- Background Collection: Ensure the ATR crystal is clean by wiping it with a soft tissue dampened with isopropanol. Record a background spectrum of the empty, clean crystal.
- Sample Application: Place a single drop of neat **1-aminoindan** directly onto the center of the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum over a range of 4000-400 cm^{-1}. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

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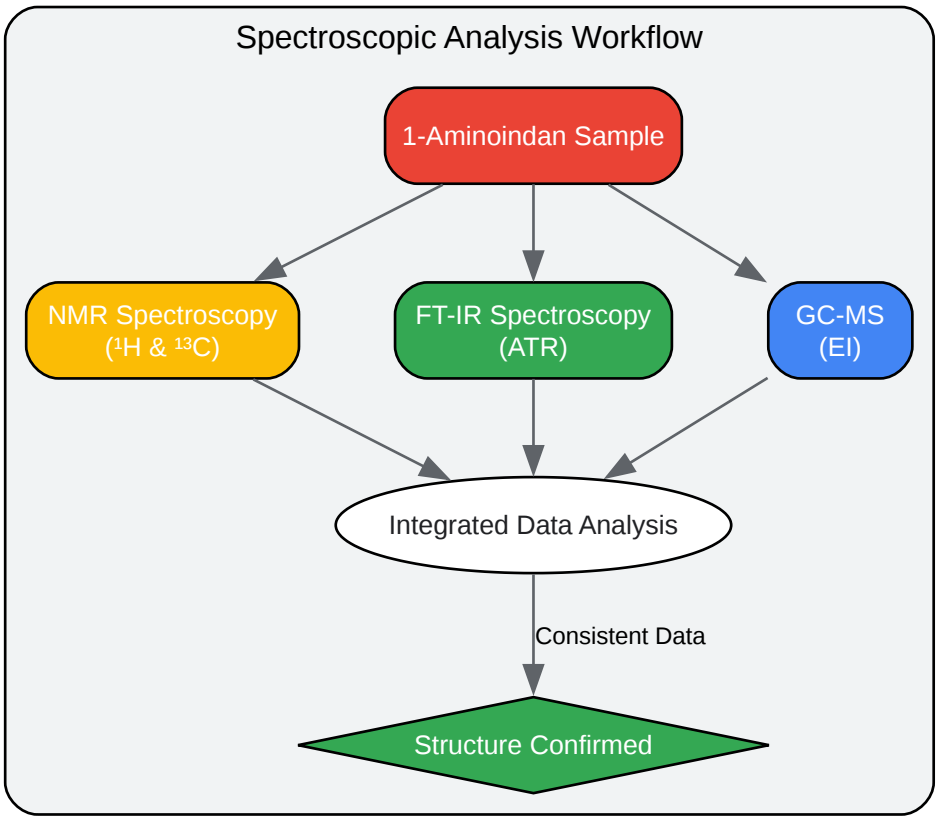
- Data Processing: The acquired spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.
- Cleaning: After analysis, thoroughly clean the ATR crystal with isopropanol to remove any sample residue.

GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of **1-aminoindan** (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Method:
  - Injector: 250 °C, Splitless mode.
  - Column: A standard nonpolar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 µm).
  - Carrier Gas: Helium at a constant flow rate of ~1 mL/min.
  - Oven Program: Start at 80 °C, hold for 1 minute, then ramp at 10 °C/min to 240 °C and hold for 5 minutes.
- MS Method:
  - Ionization Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C.
  - Mass Range: Scan from m/z 40 to 300.
- Injection and Acquisition: Inject 1 µL of the prepared sample into the GC-MS system and start the data acquisition.
- Data Analysis: Identify the chromatographic peak corresponding to **1-aminoindan** and analyze its mass spectrum. Compare the obtained spectrum with a reference library (e.g., NIST) for confirmation.

Integrated Spectroscopic Analysis Workflow

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Caption: Workflow for the integrated spectroscopic confirmation of **1-aminoindan**.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a robust and unequivocal method for the structural characterization of **1-aminoindan**. Each technique offers complementary information: NMR elucidates the precise atomic connectivity, IR identifies the key functional groups, and MS confirms the molecular weight and provides insight into the molecule's stability and fragmentation patterns. The protocols and data presented in this guide serve as a reliable reference for scientists engaged in the synthesis, quality control, and development of **1-aminoindan** and its derivatives, ensuring the scientific integrity of their work.

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